# Technical Monograph: 1-(Chloromethyl)-2-phenoxybenzene (CAS 5888-53-9)

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *1-(Chloromethyl)-2-phenoxybenzene* |
| *CAS No.:* | *5888-53-9* |
| *Cat. No.:* | *B3023966* |

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Strategic Utilization in Medicinal Chemistry & Organic Synthesis[1][2]

## Executive Summary

**1-(Chloromethyl)-2-phenoxybenzene** (CAS 5888-53-9), also known as 2-phenoxybenzyl chloride, is a specialized electrophilic building block used in the synthesis of sterically constrained bi-aryl ether scaffolds.[1][2] Unlike its widely utilized meta- and para- isomers (common in agrochemistry and kinase inhibitors like Ibrutinib), the ortho- isomer offers a unique steric profile.[1] It allows medicinal chemists to introduce a "kinked" hydrophobic moiety into drug candidates, influencing binding pocket occupancy and metabolic stability.

This guide provides a comprehensive technical profile, high-purity synthesis protocols, and safety standards for integrating this compound into drug discovery workflows.

## Chemical Profile & Physical Properties[2][3]

The reactivity of CAS 5888-53-9 is dominated by the highly electrophilic benzylic carbon, activated by the adjacent phenoxy ring.[1]

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| Property | Data |
|---|---|
| CAS Number | 5888-53-9 |
| IUPAC Name | 1-(Chloromethyl)-2-phenoxybenzene |
| Synonyms | 2-Phenoxybenzyl chloride; 2-(Chloromethyl)diphenyl ether |
| Molecular Formula | $C_{13}H_{11}ClO$ |
| Molecular Weight | 218.68 g/mol |
| Physical State | Colorless to pale yellow liquid |
| Boiling Point | 172 °C at 16 mmHg |
| Density | 1.18 g/mL (25 °C) |
| Solubility | Soluble in DCM, THF, Toluene, EtOAc; Insoluble in water |
| Stability | Moisture sensitive (hydrolyzes to alcohol); Light sensitive |

# Synthesis & Manufacturing

## Critical Analysis of Synthetic Routes

While direct chloromethylation of diphenyl ether (Blanc reaction) is industrially common, it predominantly yields the para- isomer (4-phenoxybenzyl chloride) due to steric hindrance at the ortho- position.[1]

Recommended Protocol: For research-grade purity (>98%), the Deoxychlorination of 2-Phenoxybenzyl Alcohol is the gold standard.[1] This route guarantees regiochemical integrity.

## DOT Diagram: Synthesis Workflow

The following diagram illustrates the high-fidelity synthesis pathway starting from 2-phenoxybenzoic acid to ensure the correct isomeric outcome.

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Figure 1: Regioselective synthesis pathway ensuring ortho-substitution fidelity.

## Detailed Experimental Protocol: Deoxychlorination

Objective: Synthesis of 10g of **1-(Chloromethyl)-2-phenoxybenzene**.

- Precursor Preparation: Dissolve 2-phenoxybenzyl alcohol (10.0 g, 50 mmol) in anhydrous Dichloromethane (DCM, 100 mL) under an inert Nitrogen atmosphere.
- Activation: Cool the solution to 0°C using an ice bath. Add a catalytic amount of DMF (0.1 mL) to facilitate the formation of the Vilsmeier-Haack-like intermediate.[1]
- Chlorination: Add Thionyl Chloride ($SOCl_2$, 7.3 g, 60 mmol) dropwise over 20 minutes.
  - Mechanistic Note: The reaction proceeds via an SNi mechanism (internal nucleophilic substitution) or SN2 depending on conditions, but retention of the aromatic structure is absolute.
- Reaction: Remove the ice bath and stir at room temperature for 3 hours. Monitor via TLC (Hexane/EtOAc 9:1). The alcohol spot (Rf ~0.3) should disappear, replaced by the chloride (Rf ~0.7).
- Workup: Quench carefully with saturated $NaHCO_3$ solution (cold). Extract with DCM (3 x 50 mL). Wash organics with brine, dry over $MgSO_4$, and concentrate in vacuo.
- Purification: If necessary, purify via short-path distillation or silica plug filtration (eluting with Hexanes) to remove trace sulfur impurities.

## Applications in Drug Discovery

### The "Ortho-Effect" in SAR Studies

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In Structure-Activity Relationship (SAR) campaigns, CAS 5888-53-9 is used to probe the steric tolerance of binding pockets.[1]

- Conformational Restriction: The ortho- phenoxy group creates a "twisted" bi-aryl conformation due to steric clash with the benzylic protons.[1] This is distinct from the linear para- isomer.
- Lipophilic Pocket Filling: Used to introduce a bulky, hydrophobic motif into kinase inhibitors, GPCR antagonists, and ion channel blockers.

## Divergent Synthesis Workflow

The benzylic chloride is a versatile electrophile. It reacts readily with nucleophiles to generate diverse libraries.

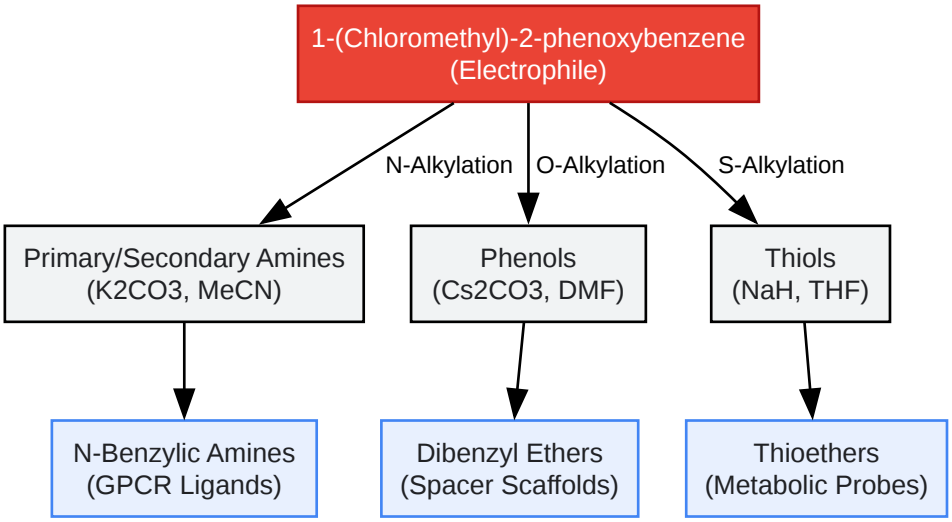


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Figure 2: Divergent synthesis capabilities for generating medicinal chemistry libraries.

## Safety & Handling Standards

Hazard Classification: Skin Corrosion 1B; Serious Eye Damage 1. Specific Risk: Benzylic chlorides are potent lachrymators and potential alkylating agents.

## Mandatory PPE & Engineering Controls[1]

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- Respiratory: All operations must be performed in a certified chemical fume hood.
- Skin: Double-gloving (Nitrile over Latex) is recommended due to the compound's ability to penetrate standard gloves.[1]
- Decontamination:
  - Spills should be neutralized with a solution of 10% aqueous ammonia or 5% sodium thiosulfate to quench the alkylating capability before cleanup.
  - Glassware should be rinsed with an ethanolic KOH solution to decompose residues.

## References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 79654, 2-Phenoxybenzyl chloride. PubChem.[3][4] [Link]
- Organic Syntheses. (1954). Chloromethylation of Aromatic Compounds. Org. Synth. Coll. Vol. 3, p.197. (General reference for benzylic chloride reactivity). [Link]

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## Sources

- 1. 53874-66-1|1-(Chloromethyl)-3-phenoxybenzene|BLD Pharm [bldpharm.com]
- 2. 1-(chloromethyl)-2-phenoxy-benzene | 5888-53-9 [chemicalbook.com]
- 3. 1-(chloromethyl)-2-phenoxy-benzene price,buy 1-(chloromethyl)-2-phenoxy-benzene - chemicalbook [chemicalbook.com]
- 4. Phenoxybenzamine | C18H22ClNO | CID 4768 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Monograph: 1-(Chloromethyl)-2-phenoxybenzene (CAS 5888-53-9)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3023966/docs#technical-monograph-1-chloromethyl-2-phenoxybenzene-cas-5888-53-9]

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